

An In-depth Technical Guide to the Mechanism of Isoxaflutole on HPPD Inhibition

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Compound of Interest

Compound Name: Isoxaflutole

Cat. No.: B1672639

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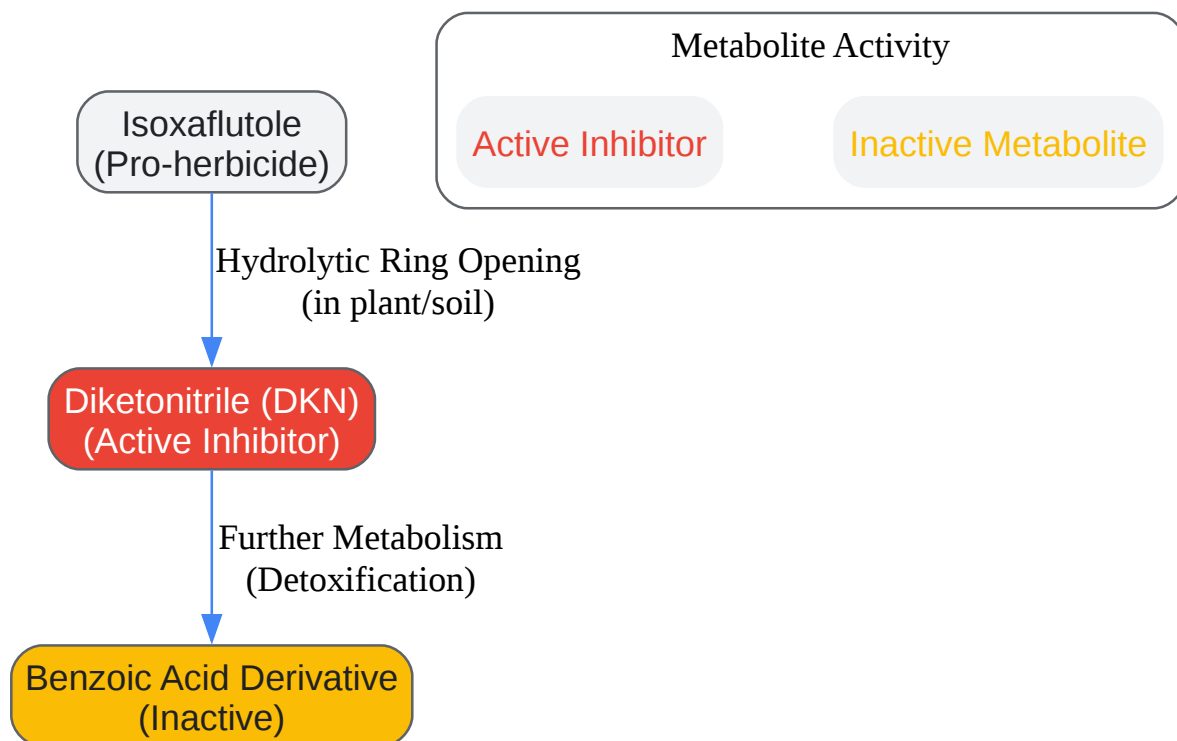
This technical guide provides a comprehensive overview of the mechanism of action of **isoxaflutole**, a prominent herbicide from the isoxazole chemical class. The focus is on its potent and specific inhibition of the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD), a critical component in plant metabolic pathways.

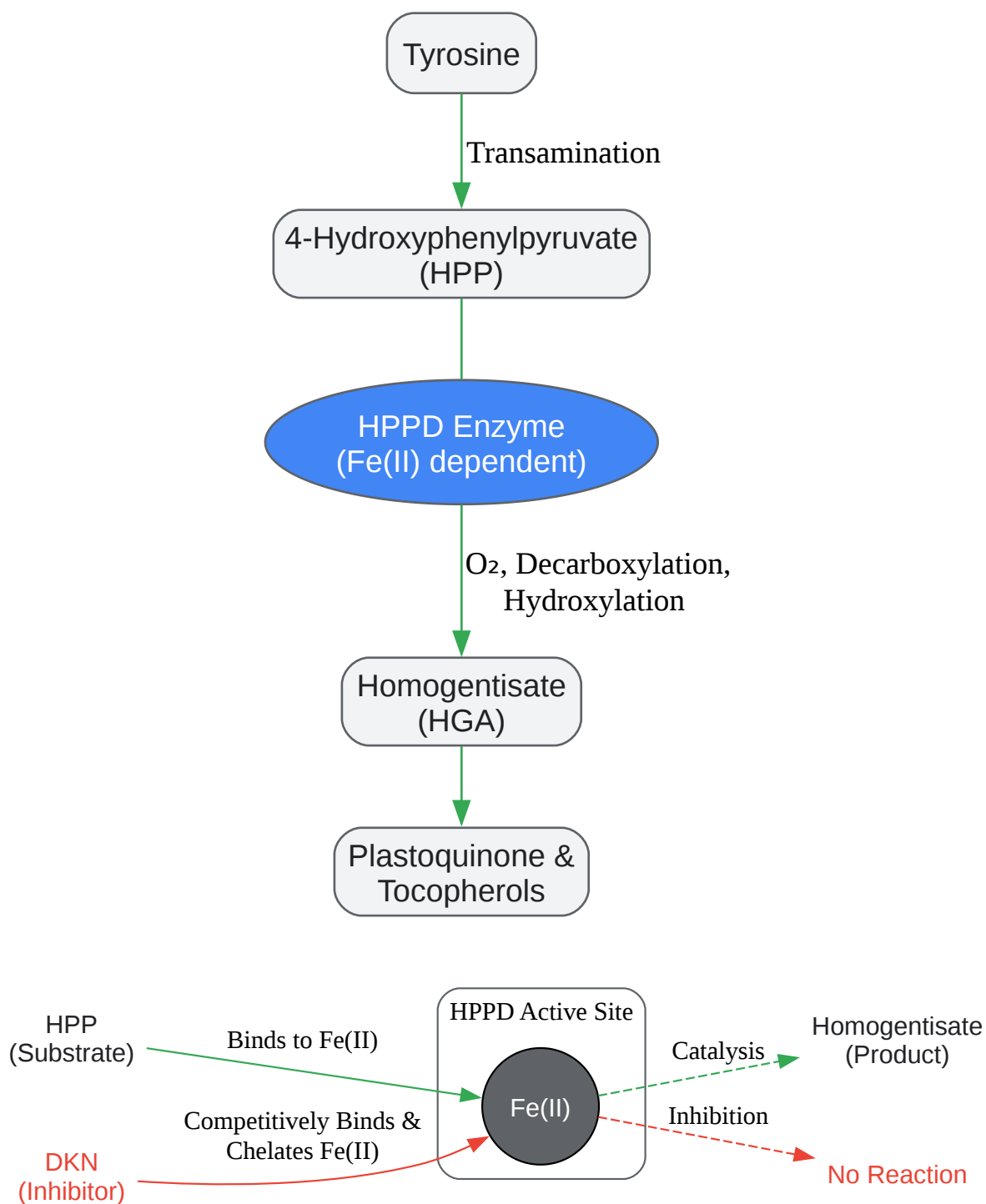
Introduction: The Pro-Herbicide Isoxaflutole

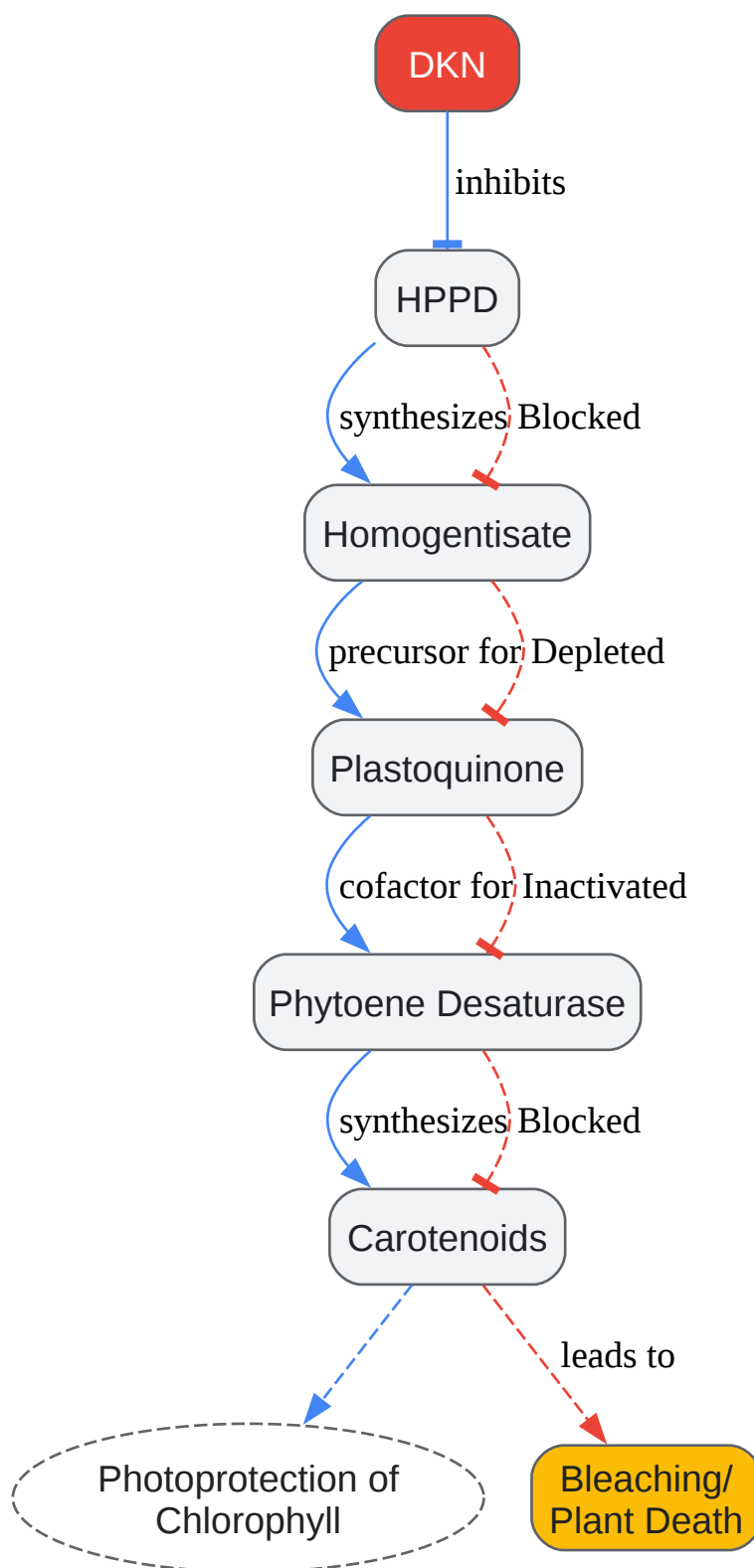
Isoxaflutole (IFT) is a selective, pre-emergence herbicide used to control a wide spectrum of broadleaf and grass weeds in crops like corn and sugarcane.[1] It belongs to the isoxazole family of herbicides, which act by inhibiting the HPPD enzyme.[2][3] A key feature of **isoxaflutole** is that it is a pro-herbicide; it is not the primary phytotoxic agent itself. Following application and uptake by the plant, **isoxaflutole** is rapidly converted into its diketetonitrile (DKN) derivative, which is the potent and active inhibitor of the target enzyme.[1][4][5]

Metabolic Activation of Isoxaflutole

The herbicidal activity of **isoxaflutole** is dependent on its conversion to the diketetonitrile (DKN) metabolite, 2-cyclopropyl-3-(2-mesyl-4-trifluoromethylphenyl)-3-oxopropanenitrile.[3] This conversion occurs rapidly in both plants and soil through the hydrolytic opening of the isoxazole ring.[1][6] This structural transformation is crucial for the molecule's ability to interact with the active site of the HPPD enzyme. The DKN metabolite is more polar and water-soluble than the parent **isoxaflutole**. [4]







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